

A Technical Guide to the Spectroscopic Analysis of 2-(3-Bromophenoxy)acetamide

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Compound of Interest

Compound Name: 2-(3-Bromophenoxy)acetamide

CAS No.: 214210-03-4

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Introduction

In the landscape of pharmaceutical research and drug development, the precise structural elucidation of novel chemical entities is a cornerstone of progress. **2-(3-Bromophenoxy)acetamide** and its derivatives represent a class of compounds with significant therapeutic potential, exhibiting a range of biological activities.^{[1][2]} This guide provides an in-depth technical exploration of the spectroscopic techniques essential for the unequivocal identification and characterization of **2-(3-Bromophenoxy)acetamide**. We will delve into the principles and practical applications of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), offering a framework for researchers and scientists to interpret spectral data with confidence. Our focus will be on not just the data itself, but the underlying chemical principles that govern the observed spectral features, thereby providing a robust and validated understanding of the molecule's structure.

Molecular Structure and Spectroscopic Overview

The structure of **2-(3-Bromophenoxy)acetamide** incorporates several key functional groups that give rise to characteristic spectroscopic signatures: a substituted aromatic ring, an ether

linkage, and a primary amide. Each of these moieties interacts with electromagnetic radiation and magnetic fields in a unique manner, allowing for their identification and the determination of their connectivity. A comprehensive analysis requires the synergistic use of NMR, IR, and MS to piece together the complete structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can glean detailed information about the chemical environment of each atom.

^1H NMR Spectroscopy: Mapping the Proton Environment

The ^1H NMR spectrum of **2-(3-Bromophenoxy)acetamide** provides a wealth of information regarding the number of different types of protons, their electronic environments, and their proximity to one another.

Interpreting the ^1H NMR Spectrum:

- **Aromatic Protons (δ 6.8-7.3 ppm):** The protons on the brominated benzene ring typically appear in the downfield region of the spectrum due to the deshielding effect of the aromatic ring current. The substitution pattern (meta) leads to a complex splitting pattern.
- **Amide Protons ($-\text{NH}_2$, δ ~7.5 ppm):** The protons of the primary amide group are often broad signals and their chemical shift can be concentration and solvent dependent.
- **Methylene Protons ($-\text{O}-\text{CH}_2-\text{C}=\text{O}$, δ ~4.5 ppm):** The two protons of the methylene group adjacent to the oxygen atom are deshielded by the electronegative oxygen and appear as a singlet.

Proton Assignment	Chemical Shift (δ ppm)	Multiplicity	Integration
Aromatic-H	6.8-7.3	Multiplet	4H
-NH ₂	~7.5	Broad Singlet	2H
-O-CH ₂ -	~4.5	Singlet	2H

¹³C NMR Spectroscopy: Probing the Carbon Skeleton

The ¹³C NMR spectrum complements the ¹H NMR data by providing a direct count of the number of non-equivalent carbon atoms in the molecule.

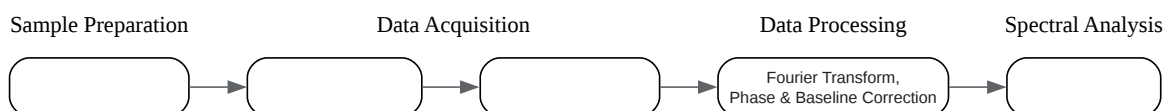
Interpreting the ¹³C NMR Spectrum:

- Carbonyl Carbon (-C=O, δ ~168 ppm): The carbon of the amide carbonyl group is significantly deshielded and appears far downfield.
- Aromatic Carbons (δ 115-160 ppm): The six carbons of the benzene ring will give rise to distinct signals. The carbon attached to the bromine atom (C-Br) will be in the upfield end of this range, while the carbon attached to the oxygen (C-O) will be at the downfield end.
- Methylene Carbon (-O-CH₂-, δ ~67 ppm): The methylene carbon, being attached to an electronegative oxygen, is found in the midfield region of the spectrum.

Carbon Assignment	Chemical Shift (δ ppm)
-C=O	~168
Aromatic C-O	~158
Aromatic C-Br	~123
Aromatic C-H	115-131
-O-CH ₂ -	~67

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2-(3-Bromophenoxy)acetamide** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). The choice of solvent is critical as it can influence chemical shifts.
- **Instrument Setup:** The analysis is typically performed on a 300 or 400 MHz NMR spectrometer.^[3] Standard acquisition parameters for both ¹H and ¹³C NMR should be utilized.
- **Data Acquisition:** Acquire the ¹H spectrum followed by the ¹³C spectrum. For enhanced ¹³C signals, a larger number of scans may be necessary.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
- **Spectral Analysis:** Integrate the ¹H NMR signals to determine proton ratios. Analyze the chemical shifts and coupling patterns to assign the signals to the respective nuclei.



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Caption: General workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule.^[4] It is based on the principle that molecules absorb infrared radiation at specific frequencies that correspond to the vibrational modes of their bonds.

Interpreting the IR Spectrum:

The IR spectrum of **2-(3-Bromophenoxy)acetamide** will exhibit characteristic absorption bands corresponding to its key functional groups.

- N-H Stretching ($3100\text{-}3500\text{ cm}^{-1}$): The primary amide will show two distinct bands in this region, corresponding to the symmetric and asymmetric stretching vibrations of the N-H bonds.
- C=O Stretching ($\sim 1670\text{ cm}^{-1}$): A strong, sharp absorption band due to the carbonyl group of the amide is a prominent feature of the spectrum.^[5]
- C-O-C Stretching ($1200\text{-}1300\text{ cm}^{-1}$ and $1000\text{-}1100\text{ cm}^{-1}$): The ether linkage will give rise to two characteristic stretching bands for the aromatic-alkyl ether.
- C-Br Stretching ($500\text{-}600\text{ cm}^{-1}$): The presence of the bromine atom is indicated by a band in the fingerprint region of the spectrum.

Vibrational Mode	**Frequency (cm^{-1}) **	Intensity
N-H Stretch	3100-3500	Medium-Strong
C-H Aromatic Stretch	~ 3050	Medium
C-H Aliphatic Stretch	~ 2950	Medium
C=O Stretch (Amide I)	~ 1670	Strong
N-H Bend (Amide II)	~ 1600	Medium
C-O-C Asymmetric Stretch	1200-1300	Strong
C-O-C Symmetric Stretch	1000-1100	Strong
C-Br Stretch	500-600	Medium

Experimental Protocol: IR Spectroscopy

- Sample Preparation: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
- Background Spectrum: Acquire a background spectrum of the empty sample compartment to subtract any atmospheric interferences.

- **Sample Spectrum:** Place the sample on the ATR crystal or insert the KBr pellet into the sample holder and acquire the spectrum.
- **Data Analysis:** Identify and label the major absorption bands and correlate them to the functional groups present in the molecule.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.^[6] It provides information about the molecular weight and the elemental composition of a compound, and the fragmentation pattern can offer valuable clues about its structure.^[7]

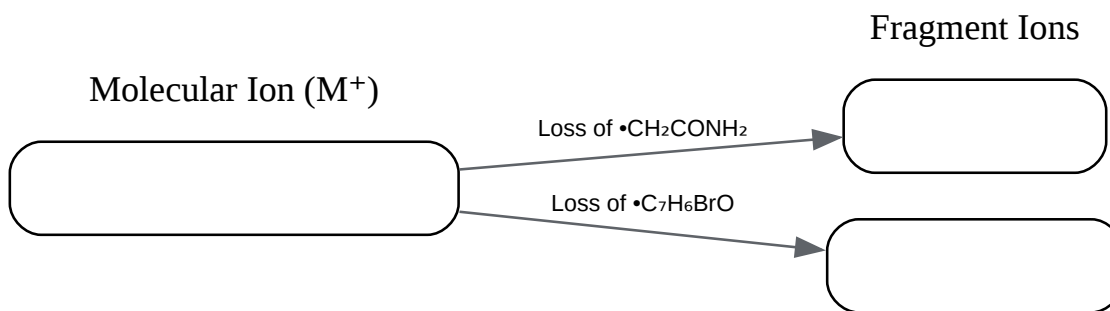
Interpreting the Mass Spectrum:

The mass spectrum of **2-(3-Bromophenoxy)acetamide** will show a molecular ion peak (M^+) and a characteristic isotopic pattern due to the presence of bromine (^{79}Br and ^{81}Br are present in a nearly 1:1 ratio).

- **Molecular Ion Peak (M^+):** The molecular ion peak will appear at m/z corresponding to the molecular weight of the compound. Due to the two isotopes of bromine, there will be two peaks of almost equal intensity at M^+ and $M+2$.
- **Key Fragmentation Pathways:** The molecular ion can undergo fragmentation to produce smaller, stable ions.^[8] Common fragmentation patterns for phenoxy acetamides include cleavage of the ether bond and the amide bond.

Predicted Fragmentation:

- **Loss of the acetamide group:** Cleavage of the C-O bond can result in a bromophenoxy radical and a charged acetamide fragment, or a bromophenoxy cation and a neutral acetamide radical.
- **Alpha-cleavage:** Cleavage of the bond adjacent to the carbonyl group is a common fragmentation pathway for amides.



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Caption: Simplified fragmentation pathways in mass spectrometry.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** The sample is typically introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC) or liquid chromatography (LC).
- **Ionization:** Electron ionization (EI) or a soft ionization technique like electrospray ionization (ESI) can be used. EI often leads to more extensive fragmentation.
- **Mass Analysis:** The ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated.
- **Data Interpretation:** Analyze the molecular ion peak, isotopic patterns, and fragmentation patterns to confirm the structure of the compound.

Conclusion

The comprehensive spectroscopic analysis of **2-(3-Bromophenoxy)acetamide**, integrating ^1H NMR, ^{13}C NMR, IR, and MS data, provides an unambiguous structural determination. This multi-faceted approach ensures the scientific rigor required in research and drug development. By understanding the principles behind each technique and the characteristic spectral features of the molecule's functional groups, scientists can confidently identify and characterize this and related compounds, paving the way for further investigation into their therapeutic potential.

References

- Di Mola, A., et al. (2012). Acetamide Derivatives with Antioxidant Activity and Potential Anti-Inflammatory Activity. *Molecules*, 17(11), 13359-13371. Available at: [\[Link\]](#)
- PubChem. (n.d.). 2-(4-Bromophenyl)acetamide. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Supporting Information. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). a) The ^1H NMR and b) ^{13}C NMR spectra of the o-acetamide. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ^{13}C NMR Spectrum (1D, 50.18 MHz, D $_2\text{O}$, experimental) (HMDB0031645). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Comparison between experimental infrared spectrum of acetamide and... Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). 2-(2-Bromophenyl)-N-(4-benzyloxy-2,3-dimethoxyphenethyl)acetamide. Retrieved from [\[Link\]](#)
- Khan, I., et al. (2021). Recent investigations into synthesis and pharmacological activities of phenoxy acetamide and its derivatives (chalcone, indole and quinoline) as possible therapeutic candidates. *Future Journal of Pharmaceutical Sciences*, 7(1), 32. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis, X-ray characterization and biological evaluation of some new 2-(4-methy-2-oxo-2H-chromen-7yloxy) acetamide derivatives. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The FT-IR spectrum of the o-acetamide. Retrieved from [\[Link\]](#)
- Fatima, A., et al. (2022). Design, Synthesis and Pharmacological Evaluation of 2-(3-Benzoyl-4-Hydroxy-1,1-Dioxido-2H-Benzo[e][1,9]thiazin-2-yl)-N-(2-Bromophenyl) Acetamide as Antidiabetic Agent. *Journal of Inflammation Research*, 15, 6503–6518. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). ^1H NMR spectrum of synthesized compound (c). Retrieved from [\[Link\]](#)

- Chem Help ASAP. (2022, November 22). common fragmentation mechanisms in mass spectrometry. YouTube. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-(3-bromophenoxy)-n-[4-(6-methyl-1,3-benzothiazol-2-yl)phenyl]acetamide. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Fragmentation (mass spectrometry). Retrieved from [\[Link\]](#)
- Wang, L., et al. (2018). Synthesis and Biological Evaluation of 2-(3-Fluoro-4-nitro phenoxy)-N-phenylacetamide Derivatives as Novel Potential Affordable Antitubercular Agents. Molecules, 23(11), 2966. Available at: [\[Link\]](#)
- Chemguide. (n.d.). FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Retrieved from [\[Link\]](#)
- Zhang, J., et al. (2026). Synthesis of Pyrazole-Fused Heterocyclic N-Nitroacetamides with High Energy and Low Sensitivity. Organic Letters. Retrieved from [\[Link\]](#)
- Chegg.com. (2022, April 3). Solved 1 H NMR spectrum of N- (para-bromophenyl). Retrieved from [\[Link\]](#)
- Hinks, W. R., et al. (2016). Dissection of Fragmentation Pathways in Protonated N-acetylhexosamines. Journal of the American Society for Mass Spectrometry, 27(6), 1044–1052. Available at: [\[Link\]](#)
- Gowda, B. T., et al. (2009). N-(3-Bromophenyl)acetamide. Acta Crystallographica Section E: Structure Reports Online, 65(Pt 7), o1639. Available at: [\[Link\]](#)
- eGyanKosh. (n.d.). MASS SPECTROMETRY: FRAGMENTATION PATTERNS. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Acetamide. NIST WebBook. Retrieved from [\[Link\]](#)
- Zimmer, M., et al. (2022). 2-Bromoacetamide. Acta Crystallographica Section E: Crystallographic Communications, 78(Pt 1), 105–108. Available at: [\[Link\]](#)

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Sources

- 1. Acetamide Derivatives with Antioxidant Activity and Potential Anti-Inflammatory Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Recent investigations into synthesis and pharmacological activities of phenoxy acetamide and its derivatives (chalcone, indole and quinoline) as possible therapeutic candidates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]
- 7. [chemguide.co.uk](https://www.chemguide.co.uk) [[chemguide.co.uk](https://www.chemguide.co.uk)]
- 8. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 9. 2-(4-Bromophenyl)acetamide | C₈H₈BrNO | CID 256951 - PubChem [pubchem.ncbi.nlm.nih.gov]
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